

Application Notes and Protocols: Methyl Palmitate-d31 in Lipidomics Sample Analysis

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Compound of Interest

Compound Name: Methyl palmitate-d31

Cat. No.: B1436288

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Introduction

In the field of lipidomics, the accurate quantification of fatty acids is paramount for understanding cellular metabolism, disease pathogenesis, and for the development of novel therapeutics. **Methyl palmitate-d31**, a deuterated stable isotope-labeled standard, serves as a critical tool for achieving precise and reproducible quantification of palmitic acid and other fatty acids in complex biological samples. Its chemical and physical properties are nearly identical to its endogenous, unlabeled counterpart, allowing it to be used as an internal standard to correct for variations during sample preparation and analysis by mass spectrometry. This document provides detailed application notes and protocols for the use of **methyl palmitate-d31** in lipidomics, with a focus on gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS) based workflows.

Core Applications

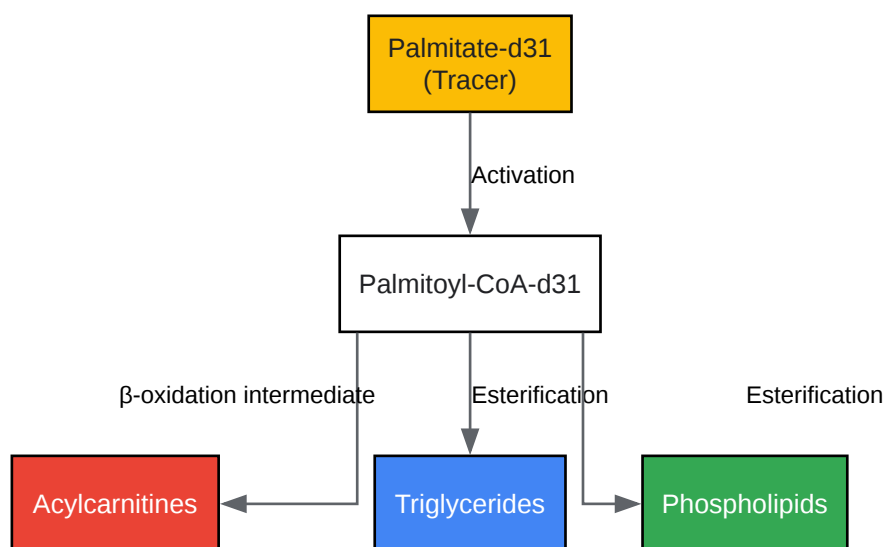
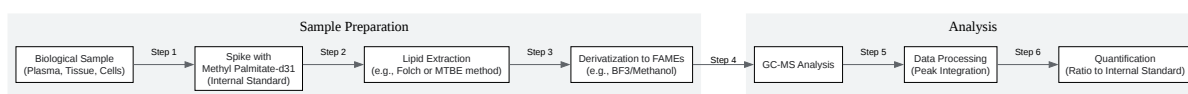
Methyl palmitate-d31 is primarily utilized in two key areas of lipidomics research:

- **Internal Standard for Quantification:** It is added to biological samples at a known concentration at the beginning of the sample preparation workflow. By comparing the signal of the endogenous analyte to the deuterated internal standard, precise quantification can be achieved, correcting for sample loss during extraction and derivatization, as well as variations in instrument response.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Metabolic Tracer: Deuterated fatty acids like palmitic acid-d31 can be used in metabolic labeling studies to trace the fate of palmitate in various metabolic pathways, such as incorporation into complex lipids like triglycerides and phosphatidylcholines.[4][5][6]

Experimental Workflow for Fatty Acid Quantification using GC-MS

The following diagram outlines the general workflow for the quantitative analysis of fatty acids in biological samples using a deuterated internal standard.



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